

# minimizing off-target effects of Cyclo(CRLLIF)

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## Compound of Interest

Compound Name: Cyclo(CRLLIF)

Cat. No.: B12362864

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## Technical Support Center: Cyclo(CRLLIF)

Welcome to the technical support center for **Cyclo(CRLLIF)**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on minimizing off-target effects and troubleshooting common experimental issues.

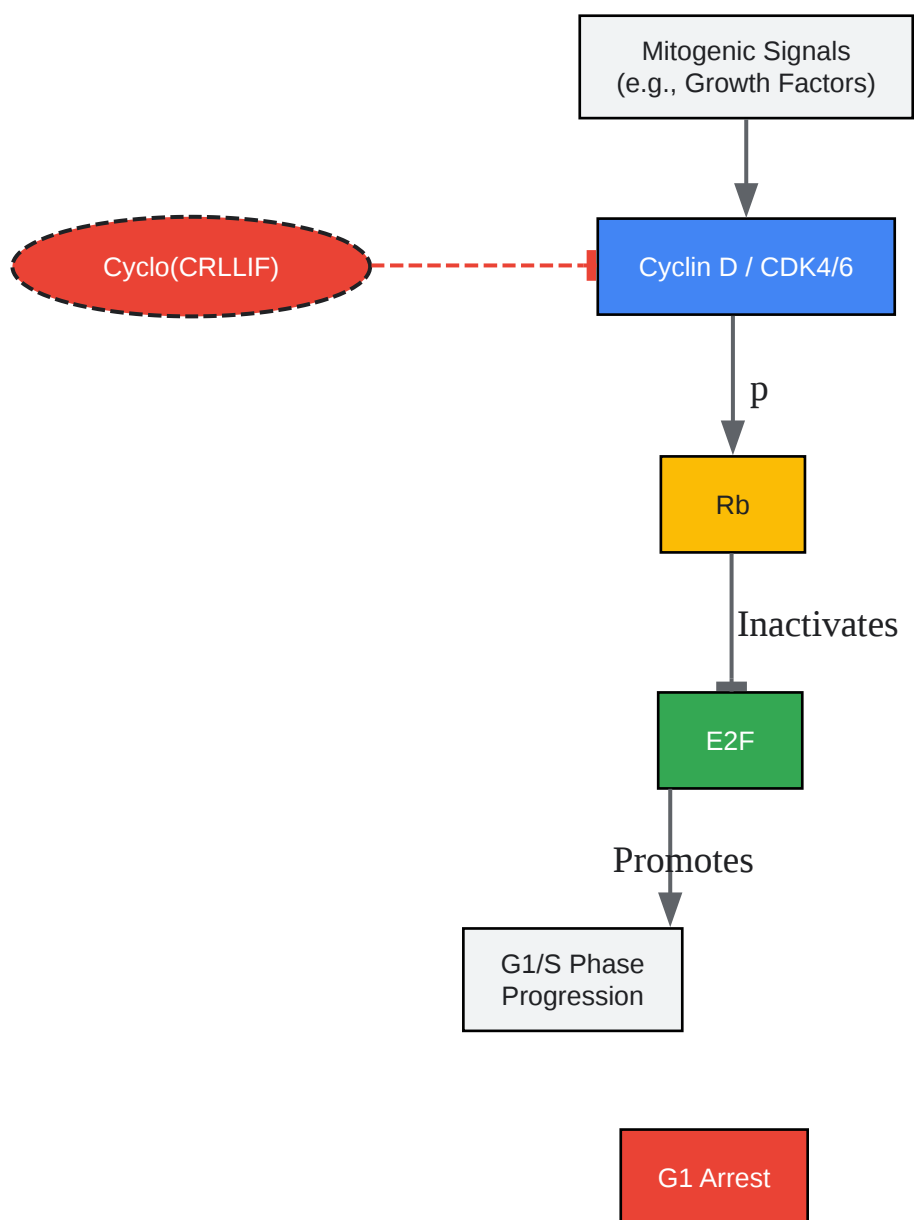
## Frequently Asked Questions (FAQs)

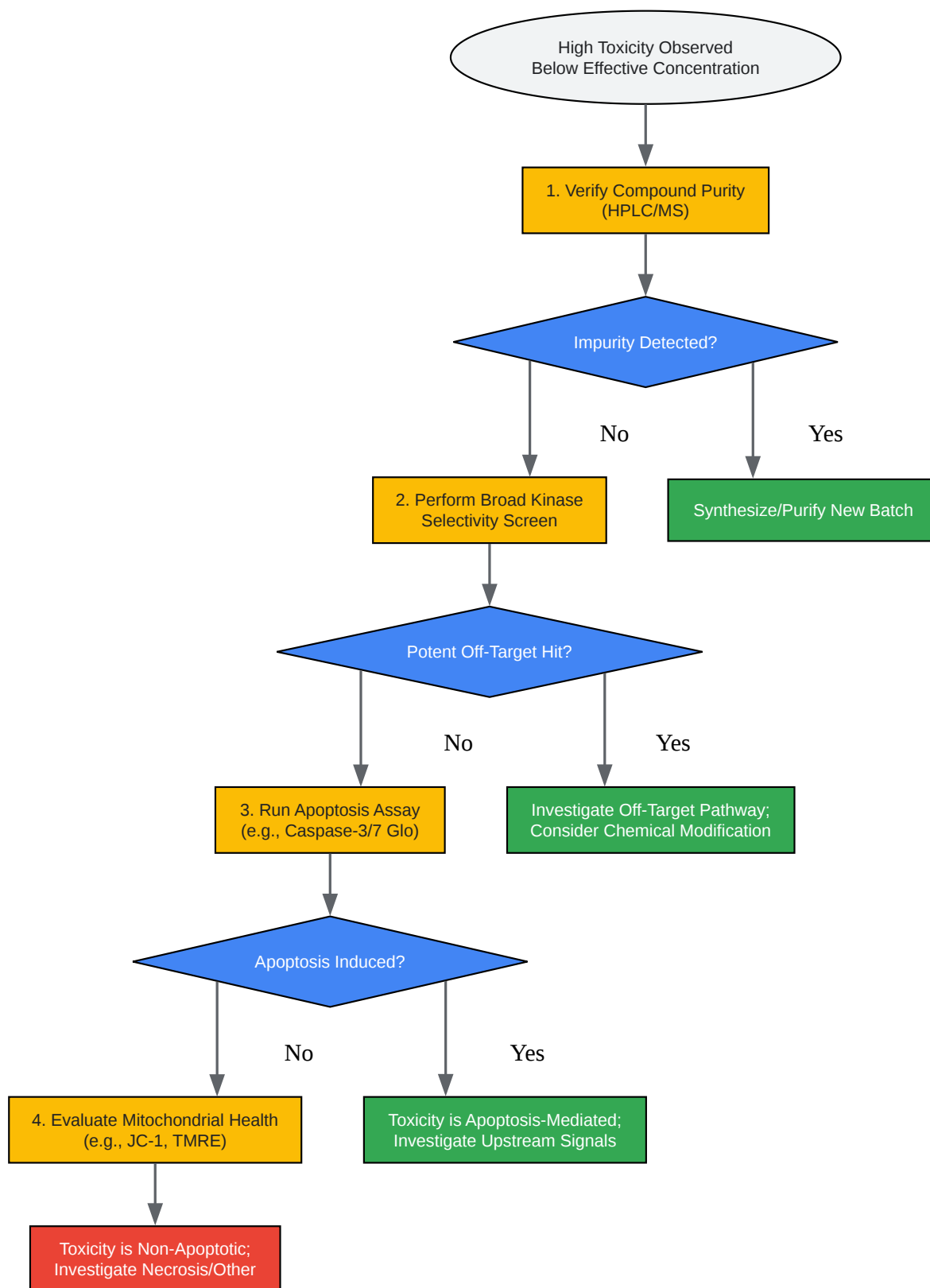
### Q1: What is the primary mechanism of action for Cyclo(CRLLIF) and what are its potential off-target effects?

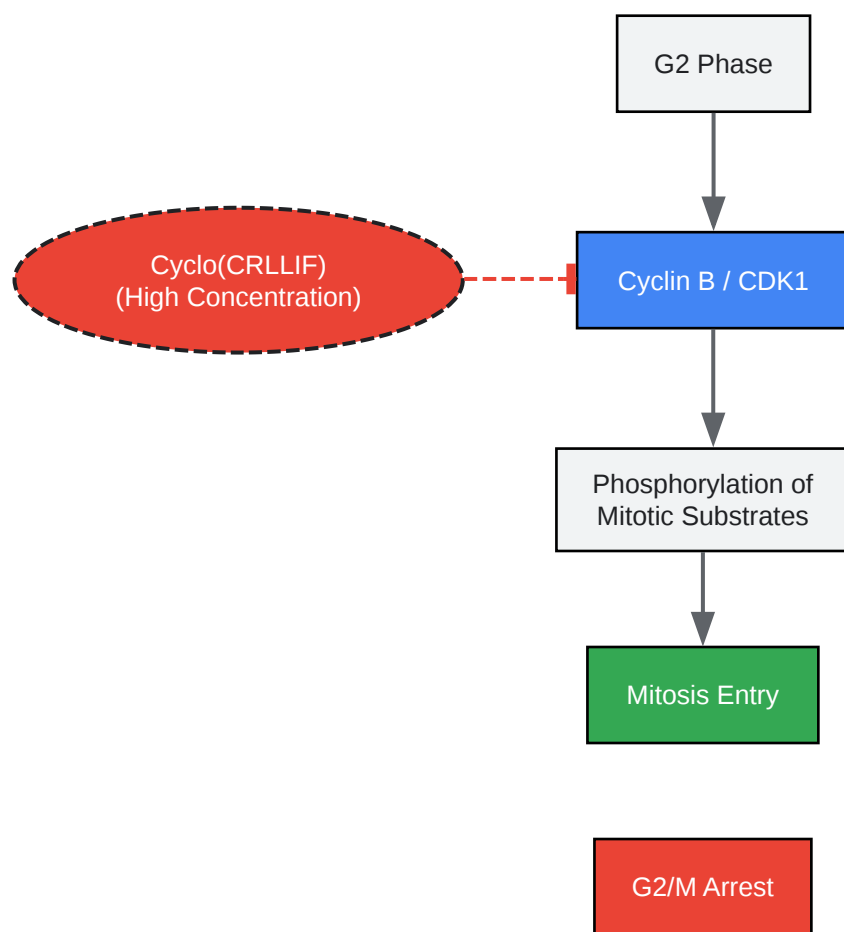
A1: **Cyclo(CRLLIF)** is a synthetic cyclic peptide designed as a potent and selective inhibitor of the Cyclin D-CDK4/6 complex. Its primary on-target effect is to block the phosphorylation of the Retinoblastoma (Rb) protein, thereby preventing the release of the E2F transcription factor and inducing G1 phase cell cycle arrest. This makes it a promising candidate for cancer therapy.

However, like many kinase inhibitors, **Cyclo(CRLLIF)** can exhibit off-target activity, primarily through the inhibition of other Cyclin-Dependent Kinases (CDKs) or structurally related kinases. The degree of selectivity is crucial for its therapeutic window. Peptides, in general, are known for high specificity, which helps reduce the risk of off-target effects[1][2]. Common off-target effects can lead to unintended cell cycle phase arrests (e.g., G2/M), cellular toxicity, or activation of alternative signaling pathways.

### On-Target Signaling Pathway







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## References

- 1. tandfonline.com [tandfonline.com]
- 2. Strategies for overcoming protein and peptide instability in biodegradable drug delivery systems - PMC [pmc.ncbi.nlm.nih.gov]
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